

Physical and chemical properties of 2,7-Dimethylphenazine

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Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

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An In-Depth Technical Guide to 2,7-Dimethylphenazine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available information on **2,7- Dimethylphenazine**. It is important to note that specific experimental data for this compound is limited in publicly accessible literature. Much of the information regarding its potential properties and activities is extrapolated from the general characteristics of the phenazine class of compounds.

Core Chemical and Physical Properties

2,7-Dimethylphenazine is a heterocyclic aromatic organic compound belonging to the phenazine family. Its core structure consists of a pyrazine ring fused to two benzene rings, with methyl groups substituted at the 2 and 7 positions.

Table 1: Physical and Chemical Properties of **2,7-Dimethylphenazine**



Property	Value	Source
Molecular Formula	C14H12N2	PubChem[1]
Molecular Weight	208.26 g/mol	PubChem[1]
CAS Number	3236-92-8	PubChem[1]
Appearance	Not experimentally reported; likely a crystalline solid.	Inferred
Melting Point	Not experimentally reported.	
Boiling Point	Not experimentally reported.	_
Solubility	Not experimentally reported. Phenazines are generally soluble in organic solvents and sparingly soluble in water.	Inferred
LogP (calculated)	3.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Crystal Structure	A crystal structure has been reported (CCDC Number: 874812).	PubChem[1]

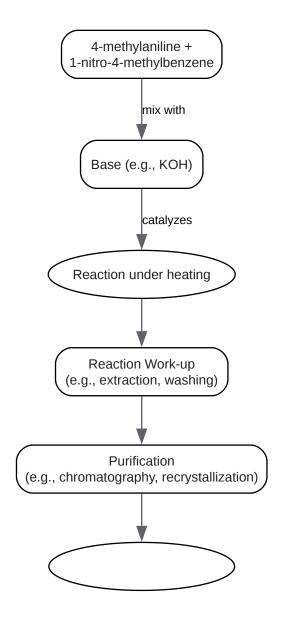
Synthesis and Spectroscopic Characterization

While a specific, detailed experimental protocol for the synthesis of **2,7-Dimethylphenazine** is not readily available in the reviewed literature, a general and common method for synthesizing phenazine derivatives is the Wohl-Aue reaction. This reaction involves the condensation of an aniline with a nitrobenzene in the presence of a base.

A plausible synthetic route for **2,7-Dimethylphenazine** would involve the reaction of 4-methylaniline with 1-nitro-4-methylbenzene.

General Experimental Workflow for Phenazine Synthesis (Wohl-Aue Reaction)





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Caption: Generalized workflow for the synthesis of phenazine derivatives.

Spectroscopic Data:

Specific experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, UV-Vis) for 2,7-

Dimethylphenazine are not available in the surveyed literature. For a novel synthesis, the following characterization techniques would be essential for structure elucidation and purity assessment.

Table 2: Expected Spectroscopic Characterization



Technique	Expected Observations	
¹ H NMR	Signals corresponding to the aromatic protons on the phenazine core and the methyl group protons. The chemical shifts and coupling patterns would confirm the substitution pattern.	
¹³ C NMR	Resonances for the aromatic carbons of the phenazine skeleton and the methyl group carbons.	
FT-IR	Characteristic absorption bands for C-H stretching of the aromatic and methyl groups, C=C and C=N stretching vibrations of the heterocyclic ring system.	
UV-Vis	Absorption maxima in the UV and possibly visible regions, characteristic of the extended π -conjugated system of the phenazine core.	
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 2,7-Dimethylphenazine (208.26 m/z).	

Potential Biological Activity and Signaling Pathways

Specific biological activities and mechanisms of action for **2,7-Dimethylphenazine** have not been reported. However, the broader class of phenazine compounds, particularly those produced by bacteria like Pseudomonas aeruginosa, are known to possess a wide range of biological activities, including antimicrobial, anticancer, and redox-cycling properties.

The biological effects of many phenazines are linked to their ability to undergo redox cycling, which can lead to the generation of reactive oxygen species (ROS) such as superoxide anions and hydrogen peroxide. This can induce oxidative stress in cells, a mechanism implicated in both their antimicrobial and cytotoxic effects.

Hypothesized Signaling Pathway Modulation (based on general phenazine activity)



Given the redox-active nature of the phenazine core, **2,7-Dimethylphenazine** could potentially influence cellular signaling pathways that are sensitive to oxidative stress. One such critical pathway is the Nrf2-Keap1 pathway, which is a primary regulator of the cellular antioxidant response.



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Caption: Hypothesized modulation of the Nrf2-Keap1 pathway by **2,7-Dimethylphenazine**.

Conclusion and Future Directions

2,7-Dimethylphenazine remains a poorly characterized compound within the broader and well-studied phenazine family. While its fundamental chemical identity is established, a significant gap exists in the experimental validation of its physical, chemical, and biological properties.

Future research efforts should focus on:

- Definitive Synthesis and Characterization: Development and publication of a detailed, reproducible synthetic protocol followed by comprehensive spectroscopic and crystallographic characterization.
- Determination of Physicochemical Properties: Experimental measurement of key properties such as melting point, boiling point, and solubility in various solvents.



- Biological Screening: Evaluation of its antimicrobial and cytotoxic activities against a panel of relevant bacterial, fungal, and cancer cell lines.
- Mechanistic Studies: Investigation into its mode of action, including its ability to induce oxidative stress and modulate relevant cellular signaling pathways.

Such studies are essential to unlock the potential of **2,7-Dimethylphenazine** and determine its viability for applications in medicinal chemistry and drug development.

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References

- 1. 2,7-Dimethylphenazine | C14H12N2 | CID 12482157 PubChem [pubchem.ncbi.nlm.nih.gov]
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